

Analytical methods for quantification of pregabalin impurities

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Compound of Interest

Compound Name: *Hexanoic acid, 3-amino-5-methyl-, hydrochloride (1:1)*

CAS No.: 100869-06-5

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Application Note & Protocol: Analytical Methods for the Quantification of Pregabalin Impurities

Abstract

This document provides a comprehensive guide to the analytical methodologies required for the robust quantification of impurities in pregabalin active pharmaceutical ingredient (API) and its finished dosage forms. Pregabalin, an anticonvulsant and neuropathic pain agent, requires stringent purity control to ensure safety and efficacy.[1][2] This application note details validated High-Performance Liquid Chromatography (HPLC) methods, addresses the analysis of specific challenging impurities such as the enantiomeric (R-isomer) and lactam impurities, and provides insights into method validation in accordance with International Council for Harmonisation (ICH) guidelines. The protocols herein are designed for researchers, quality control analysts, and drug development professionals to ensure compliance with pharmacopeial standards.[3][4]

Introduction: The Imperative of Impurity Profiling for Pregabalin

Pregabalin, (S)-3-(aminomethyl)-5-methylhexanoic acid, is a chiral compound where only the (S)-enantiomer possesses the desired pharmacological activity.^[5] Its counterpart, the (R)-enantiomer, is considered an optical impurity. Impurities in a drug substance can arise from various sources, including the synthetic route, degradation of the API, or interactions during formulation and storage.^{[1][6]} Regulatory bodies like the United States Pharmacopeia (USP) and European Pharmacopoeia (EP) have established strict limits for these impurities.^{[3][7]} Therefore, accurate and precise analytical methods are not merely a quality control checkpoint but a critical component of ensuring patient safety.

The primary analytical challenge with pregabalin is its lack of a significant UV chromophore, which complicates detection by conventional HPLC-UV methods at higher wavelengths.^[4] Consequently, methods often rely on low UV wavelength detection (around 210 nm) or pre-column derivatization to enhance detectability.^{[4][8][9][10]}

Common Pregabalin Impurities:

- (R)-Pregabalin: The inactive enantiomer.
- Pregabalin Lactam (Impurity A): A cyclic degradation and process impurity.^{[11][12]}
- Pregabalin Related Compound C (3-Isobutylglutaric acid): A process-related impurity.^{[13][14]}
- Diacid and Amide Impurities: Other synthesis byproducts.^{[9][14][15]}

Analytical Strategy: A Multi-faceted Approach

A robust impurity analysis strategy for pregabalin involves a combination of chromatographic techniques to address the different types of impurities.

Caption: Workflow for Pregabalin Impurity Analysis.

Protocol 1: Reversed-Phase HPLC for General Organic Impurities

This method is designed as a stability-indicating assay, capable of separating pregabalin from its known process-related and degradation impurities. The choice of a C18 column provides

excellent hydrophobic retention and separation capabilities for a range of polar and non-polar impurities.^{[9][10]}

Rationale for Method Parameters:

- **Column:** An Inertsil ODS-3V C18 column is frequently cited for its high resolving power for pregabalin and its related substances.^{[9][13]}
- **Mobile Phase:** A phosphate buffer is used to control the pH, which is critical for maintaining the consistent ionization state of the acidic and basic functional groups in pregabalin and its impurities, thereby ensuring reproducible retention times. Acetonitrile serves as the organic modifier to elute the compounds.^{[1][4]}
- **Detection Wavelength:** Detection at a low wavelength, typically 210 nm, is necessary due to the absence of a strong chromophore in the pregabalin molecule.^{[1][9][10]}
- **Gradient Elution:** A gradient program is often employed to ensure the elution of all potential impurities with varying polarities within a reasonable run time.^{[9][13]}

Step-by-Step Protocol

- **Mobile Phase Preparation:**
 - **Buffer (Mobile Phase A):** Prepare a solution of 0.01 M sodium dihydrogen phosphate monohydrate. Adjust the pH to 6.3 with a dilute sodium hydroxide solution.^[1]
 - **Organic (Mobile Phase B):** Use HPLC-grade acetonitrile.
- **Chromatographic Conditions:**
 - **Column:** Inertsil ODS-3V, 250 mm x 4.6 mm, 5 µm particle size.^{[9][13]}
 - **Flow Rate:** 0.8 mL/min.^{[1][9]}
 - **Column Temperature:** 25°C.^{[1][10]}
 - **Detector:** UV at 210 nm.^{[1][9][10]}

- Injection Volume: 20 μ L.[\[1\]](#)[\[10\]](#)

- Gradient Program:

Time (min)	% Mobile Phase A	% Mobile Phase B
0	97	3
30	70	30
35	97	3

| 40 | 97 | 3 |

- Sample Preparation:
 - Standard Solution: Accurately weigh and dissolve an appropriate amount of pregabalin reference standard and known impurity standards in the mobile phase to obtain a known concentration.
 - Sample Solution: Accurately weigh and dissolve the pregabalin API or powdered capsule contents in the mobile phase to achieve a target concentration (e.g., 1 mg/mL).[\[1\]](#)
- System Suitability:
 - Inject the standard solution containing pregabalin and key impurities (e.g., pregabalin lactam, 3-isobutylglutaric acid).
 - The resolution between pregabalin and the nearest eluting impurity peak should be ≥ 1.5 .[\[13\]](#)
 - The tailing factor for the pregabalin peak should be ≤ 1.5 .[\[4\]](#)
 - The relative standard deviation (%RSD) for replicate injections of the standard should be $\leq 2.0\%$.[\[13\]](#)
- Data Analysis:

- Identify impurity peaks in the sample chromatogram by comparing their retention times with those of the impurity standards.
- Quantify the impurities using the external standard method.

Data Presentation: Typical Retention Times

Compound	Approximate Retention Time (min)
Pregabalin	6.5
Amine Amide Impurity	28.8
Lactam Impurity	37.4
(Data adapted from representative methods)[9]	

Protocol 2: Chiral HPLC for Enantiomeric Purity

The determination of the (R)-enantiomer is a critical quality attribute. Since enantiomers have identical physical properties in a non-chiral environment, their separation requires a chiral stationary phase or pre-column derivatization with a chiral reagent.[5] This protocol focuses on a pre-column derivatization method, which allows separation on a standard C18 column.

Rationale for Derivatization: Derivatization with a chiral reagent like Na-5-fluoro-2,4-dinitrophenyl-5-L-alanine amide (FDNPAA) converts the enantiomers into diastereomers.[5] These diastereomers have different physical properties and can be separated by standard reversed-phase chromatography. The derivatizing agent also introduces a strong chromophore, allowing for sensitive detection at a higher wavelength (e.g., 340 nm).[5]

Caption: Chiral analysis via diastereomer formation.

Step-by-Step Protocol

- **Derivatization Reagent:** Prepare a solution of Na-5-fluoro-2,4-dinitrophenyl-5-L-alanine amide (FDNPAA).
- **Sample Derivatization:**

- To a solution of the pregabalin sample, add the FDNPAA solution and a suitable buffer (e.g., borate buffer).
- Heat the mixture for a specified time (e.g., 60 minutes at 60°C) to complete the reaction.
- Cool the solution and neutralize it before injection.
- Mobile Phase Preparation:
 - Prepare a phosphate buffer and adjust the pH to 3.0 with phosphoric acid.[5]
 - The mobile phase is a mixture of this buffer and acetonitrile (e.g., 55:45 v/v).[5]
- Chromatographic Conditions:
 - Column: Inertsil ODS-2, 250 mm x 4.6 mm, 5 µm particle size.[5]
 - Flow Rate: 1.0 mL/min.[5]
 - Column Temperature: Room Temperature.[5]
 - Detector: UV at 340 nm.[5]
 - Injection Volume: 20 µL.
- Data Analysis:
 - The limit of detection for the (R)-isomer should be established. A typical LOD is around 1.1×10^{-8} g/mL.[5]
 - Quantify the (R)-isomer peak area relative to the (S)-isomer peak area to determine the percentage of the enantiomeric impurity.

Method Validation According to ICH Q2(R1) Guidelines

All analytical methods for impurity quantification must be validated to ensure they are fit for purpose. The validation should be conducted in accordance with ICH Q2(R1) guidelines.

Key Validation Parameters:

Parameter	Objective	Typical Acceptance Criteria
Specificity	To ensure the method can assess the analyte unequivocally in the presence of other components (impurities, degradants, matrix).	Peak purity analysis should show no co-eluting peaks. Resolution between adjacent peaks > 1.5. [4] [13]
Linearity	To demonstrate a proportional relationship between concentration and analytical response.	Correlation coefficient (r^2) $\geq$ 0.99. [4] [13]
Accuracy	To measure the closeness of test results to the true value.	Recovery of spiked impurities should be within 80-120% for low concentrations. [4] [16]
Precision	To assess the degree of scatter between a series of measurements.	%RSD for repeatability and intermediate precision should be $\leq$ 10-15% for impurities. [13]
Limit of Detection (LOD)	The lowest amount of analyte that can be detected but not necessarily quantitated.	Signal-to-Noise ratio of 3:1.
Limit of Quantification (LOQ)	The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy.	Signal-to-Noise ratio of 10:1. %RSD for replicate injections at the LOQ should be $\leq$ 10%. [4] [13]
Robustness	To measure the method's capacity to remain unaffected by small, deliberate variations in method parameters.	System suitability criteria must be met under varied conditions (e.g., ± 0.2 pH units, $\pm 10\%$ flow rate). [4] [13]

Conclusion

The quantification of impurities in pregabalin requires a well-defined analytical strategy employing high-performance liquid chromatography. Due to the compound's lack of a strong UV chromophore, methods must be carefully optimized for sensitive detection, often at low UV wavelengths. For chiral purity, pre-column derivatization provides a reliable approach for separation on standard achiral columns. All methods must be rigorously validated following ICH guidelines to ensure data integrity and regulatory compliance. The protocols outlined in this note provide a solid foundation for establishing robust and reliable impurity control for pregabalin.

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